

Navigating NITTP: Your Technical Support Hub for Funding and Reimbursement

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Welcome to the Technical Support Center for the New Industrialisation and Technology Training Programme (**NITTP**). This resource is designed to assist Hong Kong enterprises, including researchers, scientists, and drug development professionals, in effectively managing their **NITTP** funding and reimbursement processes. Here you will find detailed troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during the application and reimbursement stages.

Troubleshooting Guide and Frequently Asked Questions (FAQs)

This section provides direct answers to specific questions you may have about the **NITTP** application and reimbursement process.

Eligibility and Application

Q1: What are the key eligibility criteria for my company to receive an **NITTP** training grant?

A1: To be eligible for an **NITTP** training grant, your company must meet the following requirements:

- Be registered in Hong Kong under the Business Registration Ordinance (Cap. 310).[\[1\]](#)[\[2\]](#)
- Be a non-government and non-subvented organization.[\[1\]](#)[\[2\]](#)

- The nominated employee for the training must be a Hong Kong permanent resident.[2]

Q2: What are the common reasons for the rejection of an **NITTP** training grant application?

A2: While specific reasons for rejection are communicated directly to the applicant, common pitfalls that could lead to an unsuccessful application include:

- The applicant company is a government-subvented organization.
- The nominated employee is not a Hong Kong permanent resident.
- The proposed training course does not fall under the scope of "advanced technologies" or is already widely adopted in Hong Kong.
- The application is incomplete or contains inaccurate information.
- The application is submitted after the deadline (at least five weeks before the course commencement for public courses).[3]

Q3: Can I apply for a training grant for a course that has already started?

A3: No, applications for training grants must be submitted at least five weeks before the commencement of a public course. Late applications may not be processed.[3]

Funding and Reimbursement

Q4: What is the maximum funding my company can receive from **NITTP**?

A4: Each eligible enterprise is subject to a funding ceiling of HK\$250,000 per financial year. The funding is provided on a 1:1 matching basis, meaning the government will reimburse up to 50% of the actual training cost.[1]

Q5: My reimbursement claim was delayed. What are the common errors in reimbursement submissions?

A5: Delays in reimbursement are often due to incomplete or incorrect documentation. Common errors include:

- Missing Signatures or Company Chops: Ensure all forms are properly signed and stamped.
- Incorrect or Inconsistent Information: Double-check that all details, such as company name, trainee name, and course details, are consistent across all submitted documents.
- Late Submission: Reimbursement claims must be submitted within two months after the completion of the training course.
- Incomplete Supporting Documents: Ensure all required documents, as outlined in the reimbursement checklist, are included.

Q6: What documents are required when submitting a reimbursement claim?

A6: A complete reimbursement claim package must be submitted within two months of the training completion and should include the following:

- Completed Training Grant Claim Form (Form 3A for local courses or Form 3B for non-local courses).[\[3\]](#)[\[4\]](#)
- Confirmation of Training Completion and Payment (Form 4), completed and signed by the course provider.[\[3\]](#)[\[4\]](#)
- A copy of the receipt for the training course fee.
- For non-local courses, a completed Training Report (Form 5) for each trainee is also required.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- For non-local courses where subsistence allowance is claimed, a completed Confirmation of Receipt of Subsistence Allowance (Form 6) is necessary.[\[4\]](#)

Q7: I am having trouble with the online application portal. What should I do?

A7: If you encounter technical difficulties with the **NITTP** online portal, it is recommended to:

- Clear your browser's cache and cookies and try again.
- Ensure you are using a supported web browser.

- If the problem persists, contact the **NITTP** Secretariat for technical support. You can find their contact details on the official **NITTP** website.

Quantitative Data Summary

For a clear overview of the key quantitative aspects of the **NITTP**, please refer to the table below.

Metric	Value	Notes
Funding Model	1:1 Matching Basis	The government subsidizes 50% of the training cost.[1]
Annual Funding Ceiling	HK\$250,000 per enterprise	This is the maximum amount a company can receive in a single financial year.[1]
Application Deadline (Public Courses)	At least 5 weeks before course commencement	Late applications may not be considered.[3]
Reimbursement Claim Deadline	Within 2 months after course completion	Failure to submit within this timeframe may result in the forfeiture of the grant.
Partial Advance Payment	Option for 50%	Companies can request a partial advance payment of the training grant.[1]

Experimental Protocols (Methodologies)

While the **NITTP** funds training in advanced technologies rather than specific research experiments, the principles of clear methodology and reporting are crucial. For tailor-made courses, a detailed training plan is required. Below is a template for outlining a training protocol, which can be adapted for your internal documentation when planning and reporting on the training undertaken.

Training Protocol Template

- Training Title:

- Technology Area: (e.g., Biotechnology, Artificial Intelligence, Advanced Materials)
- Training Objectives: (Clearly define the skills and knowledge to be acquired)
- Methodology/Training Approach: (e.g., Lectures, hands-on workshops, lab sessions, case studies)
- Key Learning Modules: (Breakdown of the training content)
- Equipment and Software to be Used:
- Assessment Methods: (How the trainee's understanding and skills will be evaluated)
- Expected Outcomes and Impact on the Business:

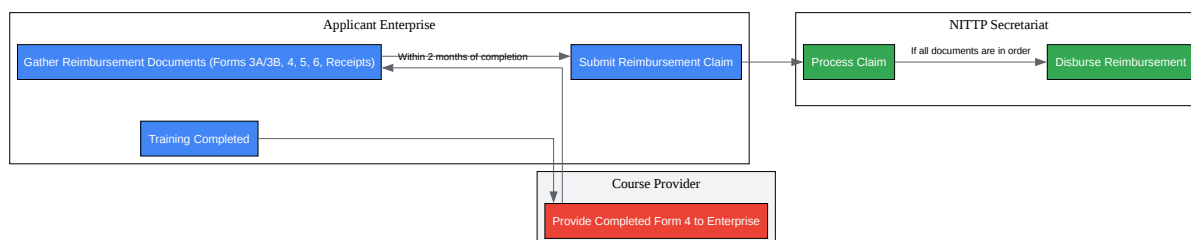
Visualizations

To help you better understand the **NITTP** workflows, here are diagrams illustrating the key processes.



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Caption: **NITTP** Application and Training Workflow



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Caption: **NITTP** Reimbursement Claim Workflow

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